

In-Depth Technical Guide: Safety and Handling of 4,4'-Dihydroxybiphenyl-D8

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Compound of Interest

Compound Name: 4,4'-Dihydroxybiphenyl-D8

Cat. No.: B1450702

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For Researchers, Scientists, and Drug Development Professionals

This guide provides comprehensive safety and handling information for **4,4'-Dihydroxybiphenyl-D8**, a deuterated analog of 4,4'-Dihydroxybiphenyl. The information presented is intended to support researchers, scientists, and drug development professionals in the safe and effective use of this compound in a laboratory setting.

Introduction

4,4'-Dihydroxybiphenyl-D8 (Biphenol-d8) is the deuterated form of 4,4'-Dihydroxybiphenyl, an organic compound that finds application in the synthesis of liquid crystalline polymers and as an intermediate in the production of high-performance engineering plastics.^[1] Due to its structural similarity to other bisphenols, it is also a subject of interest in studies related to endocrine disruption. The deuterated form is commonly used as an internal standard in isotope dilution mass spectrometry for the quantitative analysis of bisphenols and other environmental contaminants in various matrices.

Physical and Chemical Properties

The physical and chemical properties of 4,4'-Dihydroxybiphenyl and its deuterated analog are summarized in the table below. It is important to note that while some data for the D8 variant is available, many reported physical properties are for the non-deuterated form and should be considered as close approximations.

Property	4,4'-Dihydroxybiphenyl	4,4'-Dihydroxybiphenyl-D8
Molecular Formula	C ₁₂ H ₁₀ O ₂	C ₁₂ D ₈ H ₂ O ₂
Molecular Weight	186.21 g/mol	194.25 g/mol
CAS Number	92-88-6	612480-60-1[2]
Appearance	White to off-white crystalline solid or powder[1][3]	No data available
Melting Point	280-282 °C[4]	No data available
Solubility	Insoluble in water; soluble in methanol, ethanol, and ether.	No data available
logP (octanol-water)	2.7 (Estimated)	3.6 (Computed)[2]

Safety and Handling Precautions

The following safety and handling precautions are based on data available for 4,4'-Dihydroxybiphenyl. The deuterated form is expected to have a similar toxicological profile.

Hazard Identification

4,4'-Dihydroxybiphenyl is classified with the following hazards:

- Skin Irritation: Causes skin irritation.[5][6]
- Serious Eye Irritation: Causes serious eye irritation.[5][6]
- Respiratory Irritation: May cause respiratory irritation.[5][6]
- Skin Sensitization: May cause an allergic skin reaction.[7]
- Aquatic Hazard: Harmful to aquatic life with long-lasting effects.[7]

Personal Protective Equipment (PPE)

To minimize exposure, the following personal protective equipment should be worn when handling **4,4'-Dihydroxybiphenyl-D8**:

PPE Type	Specification
Eye/Face Protection	Wear tightly fitting safety goggles with side-shields conforming to EN 166 (EU) or NIOSH (US). [7]
Skin Protection	Wear protective gloves and clothing to prevent skin exposure. [7]
Respiratory Protection	Use a NIOSH/MSHA or European Standard EN 149 approved respirator if exposure limits are exceeded or if irritation or other symptoms are experienced. [7]

First Aid Measures

In case of exposure, follow these first aid measures:

Exposure Route	First Aid Procedure
Inhalation	Move the victim into fresh air. If breathing is difficult, give oxygen. If not breathing, give artificial respiration and consult a doctor immediately. [7]
Skin Contact	Take off contaminated clothing immediately. Wash off with soap and plenty of water. Consult a doctor. [7]
Eye Contact	Rinse with pure water for at least 15 minutes. Consult a doctor. [7]
Ingestion	Rinse mouth with water. Do not induce vomiting. Never give anything by mouth to an unconscious person. Call a doctor or Poison Control Center immediately. [7]

Storage and Disposal

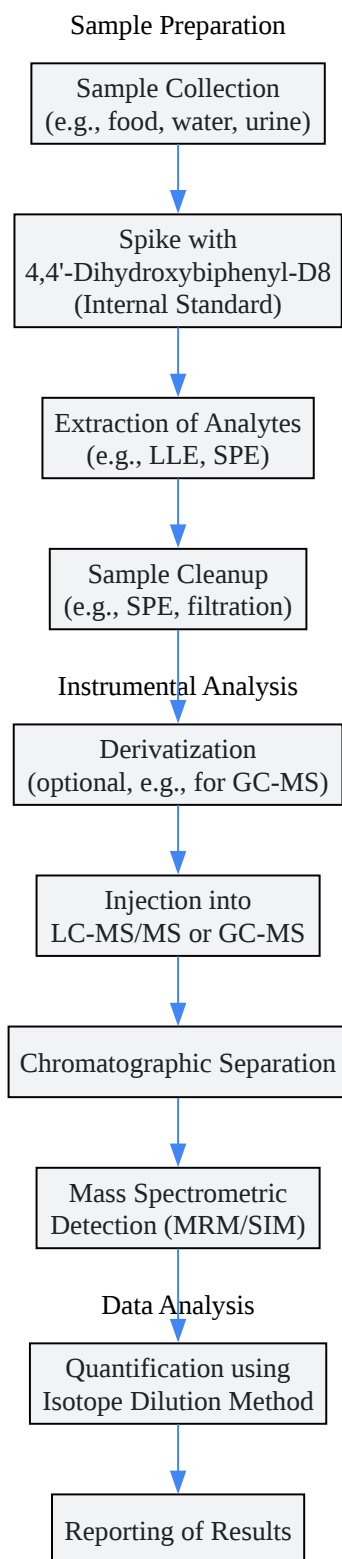
- Storage: Store the container tightly closed in a dry, cool, and well-ventilated place.[\[7\]](#)

- Disposal: Dispose of contents/container to an appropriate treatment and disposal facility in accordance with applicable laws and regulations.[7]

Experimental Protocols

4,4'-Dihydroxybiphenyl-D8 is frequently used as an internal standard in isotope dilution mass spectrometry (ID-MS) for the accurate quantification of bisphenols in complex matrices. Below is a generalized experimental protocol for such an application.

General Workflow for Analysis of Bisphenols using 4,4'-Dihydroxybiphenyl-D8 as an Internal Standard



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Workflow for Isotope Dilution Mass Spectrometry.

Detailed Methodologies

- Sample Preparation:
 - Homogenization: Solid samples (e.g., food) are typically homogenized to ensure uniformity.
 - Spiking: A known amount of **4,4'-Dihydroxybiphenyl-D8** solution is added to the sample at the beginning of the extraction process.
 - Extraction: Analytes are extracted from the sample matrix using an appropriate technique such as liquid-liquid extraction (LLE) or solid-phase extraction (SPE). The choice of solvent and extraction conditions depends on the sample matrix and the target analytes.
 - Cleanup: The extract is purified to remove interfering substances. This is often achieved using SPE cartridges with different sorbents.
- Derivatization (Optional):
 - For analysis by Gas Chromatography-Mass Spectrometry (GC-MS), the hydroxyl groups of the bisphenols may need to be derivatized (e.g., silylation) to increase their volatility and thermal stability.
- Instrumental Analysis:
 - The prepared sample is injected into a Liquid Chromatograph (LC) or Gas Chromatograph (GC) coupled to a tandem mass spectrometer (MS/MS).
 - The analytes are separated based on their physicochemical properties by the chromatographic column.
 - The mass spectrometer is operated in a specific mode, such as Multiple Reaction Monitoring (MRM) or Selected Ion Monitoring (SIM), to selectively detect and quantify the target analytes and the deuterated internal standard.
- Quantification:

- The concentration of the native analyte in the sample is calculated by comparing the peak area ratio of the native analyte to its corresponding deuterated internal standard (**4,4'-Dihydroxybiphenyl-D8**) against a calibration curve. This method corrects for losses during sample preparation and for matrix effects during analysis, leading to highly accurate and precise results.

Biological Activity and Signaling Pathways

4,4'-Dihydroxybiphenyl has been shown to exhibit estrogenic activity, meaning it can mimic the effects of the natural hormone estrogen. This activity is mediated through its interaction with estrogen receptors (ER α and ER β).

Estrogen Receptor Signaling Pathway

The diagram below illustrates a simplified model of the estrogen signaling pathway and the potential point of interaction for 4,4'-Dihydroxybiphenyl.

Estrogen Receptor Signaling Pathway Interaction.

Mechanism of Action

Studies have shown that 4,4'-dihydroxybiphenyl can bind to both estrogen receptor alpha (ER α) and estrogen receptor beta (ER β).^[6] This binding can initiate a cascade of events similar to that of endogenous estrogens. Upon binding, the receptor undergoes a conformational change, dissociates from heat shock proteins, dimerizes, and translocates to the nucleus. In the nucleus, the receptor-ligand complex binds to specific DNA sequences known as estrogen response elements (EREs) in the promoter regions of target genes. This binding modulates the transcription of these genes, leading to various cellular responses, including cell proliferation.^[7] It is noteworthy that while it exhibits estrogen-like properties, its potency is significantly lower than that of 17 β -estradiol.^[7] Some studies also suggest that 4,4'-dihydroxybiphenyl can exhibit antiandrogenic activity.^[6]

Conclusion

4,4'-Dihydroxybiphenyl-D8 is a valuable tool for researchers, particularly in the field of analytical chemistry for the accurate quantification of bisphenols. While it is a powerful analytical standard, it is crucial to handle it with appropriate safety precautions due to its potential for skin, eye, and respiratory irritation, as well as its potential endocrine-disrupting

properties. Understanding its interaction with biological pathways, such as the estrogen signaling pathway, is essential for interpreting toxicological studies and for its potential application in drug development research. This guide provides a foundational understanding of the safety, handling, and application of **4,4'-Dihydroxybiphenyl-D8** to support its responsible and effective use in scientific endeavors.

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